

Application Notes: Production and Use of Vinyl Sulfone Reactive Dyes

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Compound of Interest

Compound Name: 2-[(4-Aminophenyl)sulfonyl]ethyl
hydrogen sulfate

CAS No.: 2494-89-5

Cat. No.: B151922

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Introduction

Vinyl sulfone (VS) reactive dyes are a prominent class of dyes used extensively in the textile industry for dyeing cellulosic fibers such as cotton and rayon.^{[1][2]} Their popularity stems from their ability to form strong, covalent bonds with the hydroxyl groups of cellulose fibers under alkaline conditions, resulting in excellent wash fastness and vibrant shades.^{[3][4][5]} The reactive group is the vinyl sulfone moiety ($-\text{SO}_2\text{CH}=\text{CH}_2$). However, due to its high reactivity and instability in water, the dye is typically manufactured and sold in a more stable precursor form, most commonly as a β -sulfatoethylsulfone ($-\text{SO}_2\text{CH}_2\text{CH}_2\text{OSO}_3\text{H}$).^{[4][6][7]} This precursor is readily converted to the active vinyl sulfone group by the dyer under alkaline conditions (e.g., using soda ash) during the application process.^{[4][6]}

Chemical Principle

The overall process involves two main stages: the synthesis of the dye molecule and its application to the fiber.

- **Dye Synthesis:** The synthesis links a chromophore (the color-providing part of the molecule, often an azo group) to the vinyl sulfone reactive group (in its stable precursor form). A common synthetic route involves:
 - **Diazotization:** An aromatic amine containing the β -sulfatoethylsulfone group (e.g., para-base vinyl sulfone ester) is treated with nitrous acid to form a highly reactive diazonium salt.[\[1\]](#)[\[6\]](#)
 - **Azo Coupling:** The diazonium salt is then reacted with a coupling component, such as a naphthol derivative (e.g., H-acid), to form the final azo dye.[\[1\]](#)[\[8\]](#)
- **Dye Application and Fixation:** During the dyeing process, an alkali (like sodium carbonate) is added. This initiates an elimination reaction, converting the stable β -sulfatoethylsulfone group into the highly reactive vinyl sulfone group.[\[4\]](#) This active form then undergoes a Michael-type nucleophilic addition reaction with the deprotonated hydroxyl groups of the cellulose fiber, forming a stable ether linkage.[\[4\]](#) A competing reaction is the hydrolysis of the vinyl sulfone group with water, which leads to an unreactive dye that needs to be washed out.[\[6\]](#)

Experimental Protocols

The following protocols provide a detailed methodology for the synthesis of a representative vinyl sulfone azo reactive dye. The procedure is based on the diazotization of an aminophenyl sulfone precursor followed by coupling with H-acid (1-amino-8-hydroxy-naphthalene-3,6-disulfonic acid).[\[1\]](#)

Protocol 1: Diazotization of Vinyl Sulfone Para Ester

This protocol describes the formation of the diazonium salt from 2-amino-5-(2-sulfoxy) ethyl sulfonyl) benzene sulfonic acid, a common vinyl sulfone precursor.

Materials:

- 2-amino-5-(2-sulfoxy) ethyl sulfonyl) benzene sulfonic acid (or similar aminophenyl- β -sulfatoethyl sulfone)
- Hydrochloric acid (HCl)

- Sodium nitrite (NaNO_2)
- Ice
- Distilled water
- Sulfamic acid (optional, to destroy excess nitrous acid)

Procedure:

- Create a suspension of the aminophenyl- β -sulfatoethyl sulfone precursor (0.15 mol) in ice-chilled water (100 mL) in a beaker equipped with a stirrer and a thermometer.[9]
- Stir the mixture for 30 minutes to ensure it is well-dispersated and cooled.
- Slowly add concentrated hydrochloric acid (30 mL) to the suspension while maintaining the temperature between 0-5 °C using an ice bath.[1]
- Prepare a solution of sodium nitrite (e.g., 10.56 g in 40% solution) and add it dropwise to the amine suspension over a period of 60 minutes.[9] It is critical to maintain the temperature below 5 °C throughout the addition to prevent the decomposition of the diazonium salt.
- Continue stirring the reaction mixture vigorously for 1 to 1.5 hours at 0-5 °C after the sodium nitrite addition is complete to ensure the diazotization reaction goes to completion.[1]
- A small amount of sulfamic acid can be added to neutralize any excess nitrous acid present in the solution.[1]
- The resulting solution contains the diazonium salt and is used immediately in the subsequent coupling reaction.

Protocol 2: Azo Coupling Reaction

This protocol describes the reaction of the prepared diazonium salt with a coupling component (H-acid) to form the final dye.

Materials:

- Diazonium salt solution (from Protocol 1)
- H-acid (1-amino-8-hydroxy-naphthalene-3,6-disulfonic acid)
- Sodium carbonate (Na_2CO_3) or other base to control pH
- Ice
- Distilled water

Procedure:

- Prepare a solution of the coupling component, H-acid (e.g., 0.127 mol), in distilled water.^[9]
- Adjust the pH of the H-acid solution to approximately 7.0 by adding a solution of sodium carbonate.^[1]
- Cool the H-acid solution to 0-5 °C in an ice bath.
- Slowly add the cold diazonium salt solution (from Protocol 1) to the H-acid solution with intensive stirring.^[1]
- Maintain the temperature of the reaction mixture between 10-15 °C and the pH at 7.0 throughout the addition, adding sodium carbonate solution as needed to neutralize the acid formed during the reaction.^[1]
- After the addition is complete, continue stirring the mixture for several hours until the coupling reaction is complete (this can be monitored by techniques like TLC).
- The synthesized dye can be isolated from the solution by salting out with sodium chloride, followed by filtration.
- The collected dye paste is then dried in an oven at 80-90 °C.^[1]

Data Presentation

Table 1: Summary of Synthesis Reaction Parameters

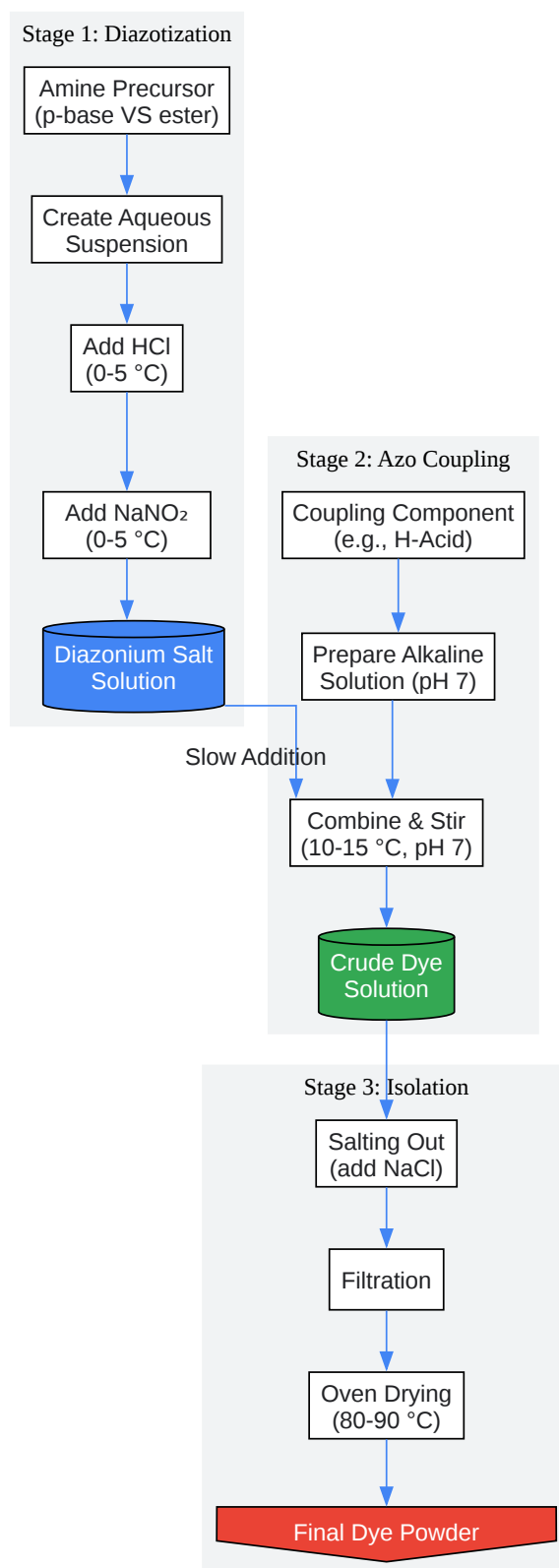
Parameter	Diazotization	Azo Coupling	Reference
Temperature	0 - 5 °C	10 - 15 °C	[1]
pH	Acidic (HCl)	~ 7.0	[1]
Reaction Time	1 - 1.5 hours	2+ hours	[1][9]
Key Reagents	Amine Precursor, HCl, NaNO ₂	Diazonium Salt, H-Acid, Na ₂ CO ₃	[1][9]

Table 2: Typical Parameters for Dye Application (Exhaust Dyeing on Cotton)

Parameter	Value/Range	Purpose	Reference
Temperature	40 - 60 °C	Promotes dye diffusion and reaction	[3][7]
pH	10 - 12	Activates VS group and cellulose	[1]
Alkali	Sodium Carbonate (Soda Ash)	Raises pH for fixation	[3]
Salt	Sodium Chloride or Sodium Sulfate	Increases dye substantivity/exhaustion	[3]
Dyeing Time	60 - 90 minutes	Allows for dye uptake and fixation	[3]

Visualizations

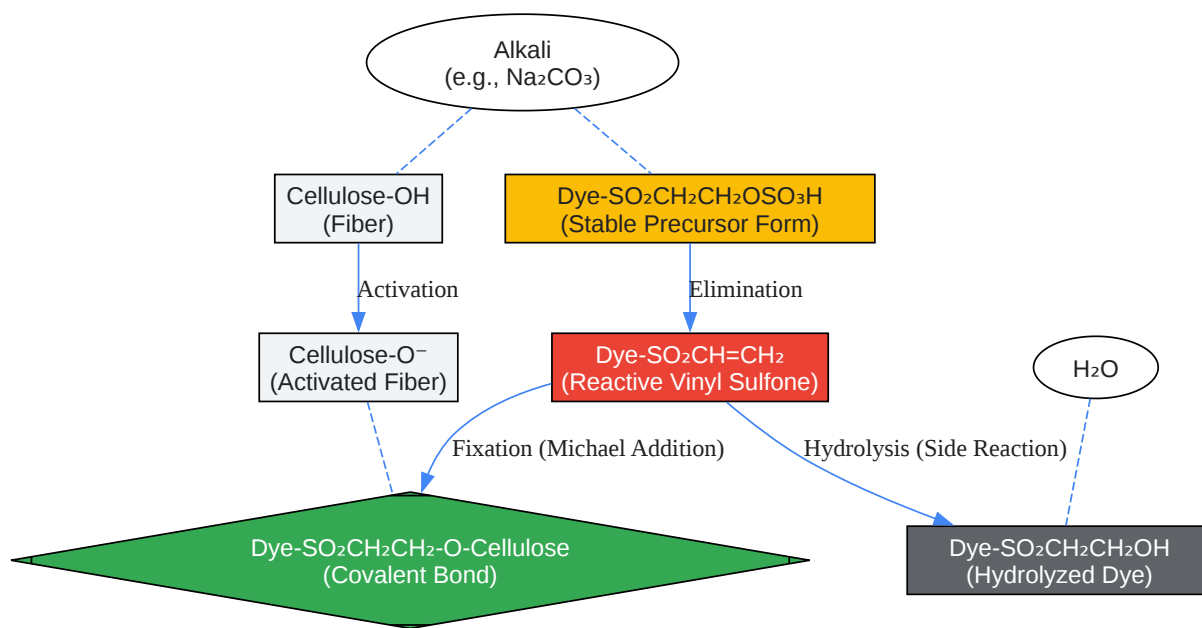
Diagram 1: Experimental Workflow for Vinyl Sulfone Dye Synthesis



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Caption: Workflow for the synthesis of a vinyl sulfone reactive dye.

Diagram 2: Dye Fixation to Cellulose Fiber



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Caption: Chemical pathway for the activation and fixation of a VS dye.

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